

Olorofim exogenous pyrimidine reversal effect concentration

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Compound Focus: Olorofim

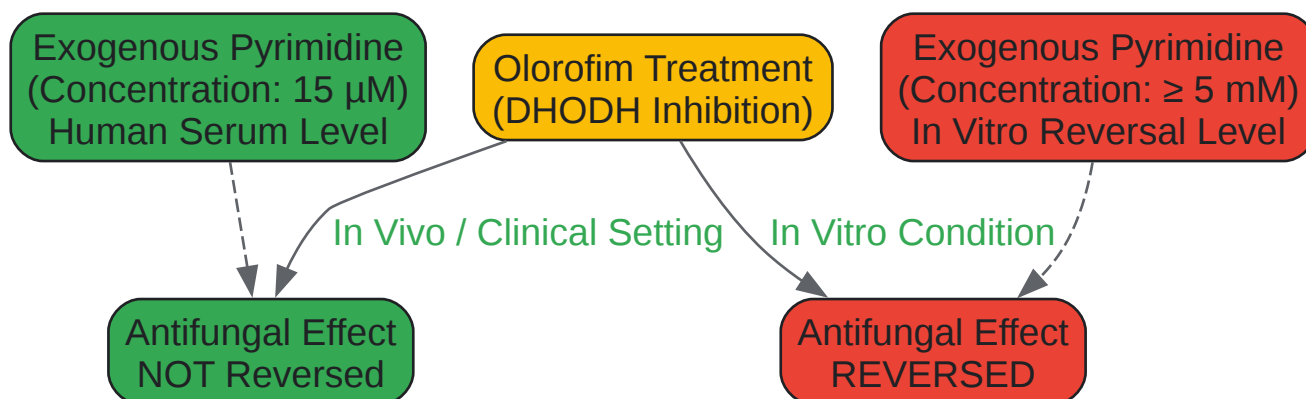
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Exogenous Pyrimidine Reversal of Olorofim

Parameter	Detailed Specification
Reversal Phenomenon	Exogenous pyrimidines (e.g., uridine, uracil) can bypass the dihydroorotate dehydrogenase (DHODH) blockade, counteracting orlofim's antifungal effect <i>in vitro</i> [1] [2].
Critical Concentration	Reversal occurs at pyrimidine concentrations ≥ 5 mM (millimolar) [1] [2] [3].
Physiological Context	Human serum pyrimidine concentration is approximately 15 μM (micromolar) [1] [2].
Practical Implication	The scavenging of pyrimidines from a host's serum is insufficient to reverse the antifungal activity of orlofim <i>in vivo</i> , as the required level is over 300 times higher than what is biologically available [1] [2] [3].



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Troubleshooting Guide for Experimental Design

- **Unexpected Growth in Susceptibility Assays:** If fungal growth is observed in your *in vitro* assays despite the presence of **olorofim**, **check your culture medium**. The use of media like **Sabouraud dextrose agar**, which is rich in complex nutrients, might introduce sufficient pyrimidine precursors to counteract the drug's effect [4]. For robust results, use a **chemically defined minimal medium** (e.g., Vogel's Minimal Medium) [4].
- **Ensuring Valid In Vitro Results:** To accurately assess the intrinsic activity of **olorofim** without interference, confirm that your experimental media contains pyrimidine levels **significantly below the 5 mM threshold**.

Key Technical Takeaway

The reversal of **olorofim** by exogenous pyrimidines is a crucial *in vitro* observation that validates its unique mechanism of action. However, the high concentration required for this effect confirms its **specificity and potential efficacy in a clinical setting**, where such levels are not attainable [1] [2].

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